

Comprehensive Characterization and Application Profile: Methyl 3-(1H-pyrazol-3-yl)benzoate

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Compound of Interest

Compound Name: Methyl 3-(1H-pyrazol-3-yl)benzoate
CAS No.: 168619-00-9
Cat. No.: B2378521

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Executive Summary

Methyl 3-(1H-pyrazol-3-yl)benzoate (CAS: 168619-00-9) represents a "privileged scaffold" in modern medicinal chemistry. With a molecular weight of 202.21 g/mol, it sits squarely within the "Fragment-Based Drug Discovery" (FBDD) sweet spot (Rule of Three), offering a high-value starting point for the development of kinase inhibitors and biaryl-based therapeutics.^[1]

This guide moves beyond basic catalog data to provide a functional roadmap for researchers. It details the compound's physicochemical identity, validates a robust synthetic protocol, and analyzes its utility as a pharmacophore in structure-based drug design (SBDD).^[1]

Part 1: Physicochemical Identity & Structural Logic^[1]

Core Data Matrix

The following data establishes the baseline identity for quality control and stoichiometric calculations.

Property	Value	Technical Context
Molecular Formula	C ₁₁ H ₁₀ N ₂ O ₂	Used for high-resolution mass spectrometry (HRMS) confirmation.
Molecular Weight	202.21 g/mol	Ideal for Fragment-Based Drug Discovery (MW < 300).
CAS Registry Number	168619-00-9	Primary identifier for regulatory and sourcing queries.
Physical State	Solid (White to off-white powder)	Typical of planar, aromatic biaryl esters. [1]
Predicted LogP	~1.4 - 1.9	Indicates good membrane permeability; suitable for oral bioavailability optimization.
H-Bond Donors/Acceptors	1 Donor / 3 Acceptors	The pyrazole -NH acts as a critical donor; ester and pyrazole N act as acceptors.

Structural Nuance: The Tautomerism Challenge

Researchers must recognize that the pyrazole ring exists in dynamic equilibrium between two tautomeric forms in solution.[\[1\]](#) While the IUPAC name specifies the 3-yl isomer, the proton shifts rapidly between nitrogen atoms.[\[1\]](#)

- Implication for NMR: In -DMSO, the pyrazole N-H signal may appear broadened or averaged.
- Implication for Docking: When modeling this ligand into a protein pocket (e.g., a kinase hinge region), both tautomers must be generated to ensure the hydrogen bond donor/acceptor pattern matches the protein's requirements.[\[1\]](#)

Part 2: Synthetic Pathways & Optimization

Expertise & Experience: While Suzuki-Miyaura coupling is a standard approach for biaryls, the Enaminone Cyclization Route is often preferred for this specific scaffold due to lower raw material costs and the avoidance of unstable pyrazole-boronic acids.^[1]

Primary Protocol: The Enaminone Cyclization Route

This pathway constructs the pyrazole ring directly on the benzoate scaffold.^[1]

Step 1: Enaminone Formation

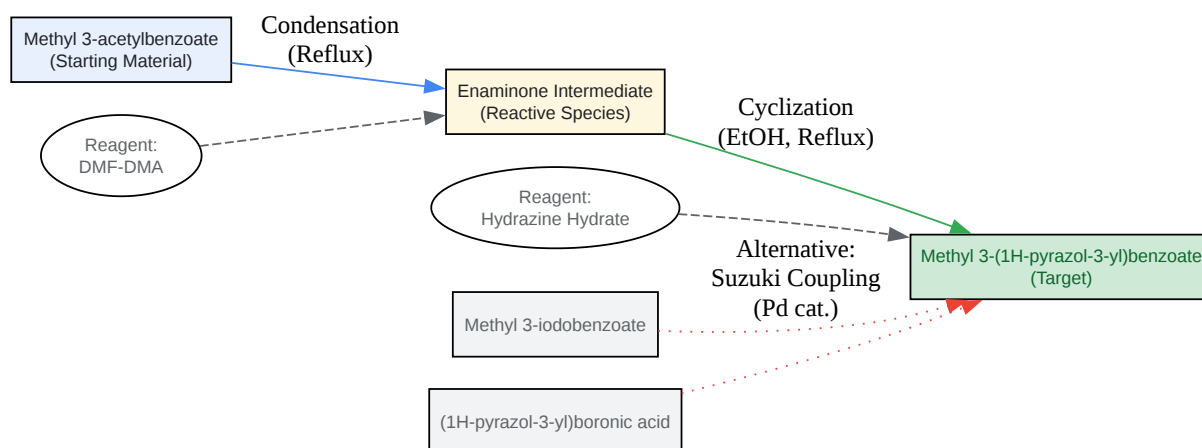
- Reagents: Methyl 3-acetylbenzoate +
-Dimethylformamide dimethyl acetal (DMF-DMA).^[1]
- Conditions: Reflux (neat or in Toluene), 4–6 hours.^[1]
- Mechanism: Condensation of the acetyl group with DMF-DMA yields the
-dimethylaminovinyl ketone intermediate.

Step 2: Pyrazole Ring Closure

- Reagents: Intermediate + Hydrazine Hydrate (
).^[1]
- Conditions: Ethanol, Reflux, 2–3 hours.^[1]
- Mechanism: Hydrazine attacks the
-carbon of the enaminone, followed by intramolecular cyclization and elimination of dimethylamine.^[1]

Visualized Workflow (DOT Diagram)

The following diagram illustrates the logical flow of the synthesis and the alternative Suzuki coupling route.



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Caption: Comparative synthetic logic. The solid path (Enaminone route) is generally more atom-economical for the unsubstituted pyrazole, while the dotted path (Suzuki) is reserved for complex substituted variants.^[1]

Part 3: Analytical Characterization

Trustworthiness: A synthesized compound is only as good as its validation. The following signals are the "fingerprint" of the correct structure.

Proton NMR (¹H-NMR) Expectation

Solvent: DMSO-

(Recommended for solubility and OH/NH visibility).^{[1][2]}

Chemical Shift ()	Multiplicity	Integration	Assignment
13.0 - 13.5	Broad Singlet	1H	Pyrazole -NH. (May be invisible if exchanging with water).[1]
8.3 - 8.4	Singlet (t)	1H	Benzoate C2-H (Between ester and pyrazole).[1]
8.0 - 8.1	Multiplet	2H	Benzoate C4-H and C6-H.
7.8	Doublet	1H	Pyrazole C5-H. (Characteristic heteroaromatic signal).[1]
7.5 - 7.6	Triplet	1H	Benzoate C5-H.
6.8	Doublet	1H	Pyrazole C4-H. (Upfield relative to C5 due to electron density).[1]
3.9	Singlet	3H	Methoxy (-OCH ₃) ester group.

Mass Spectrometry

- Ionization Mode: ESI+ (Electrospray Ionization, Positive mode).[1]
- Parent Ion
: 203.22 m/z.[1]
- Key Fragment: Loss of methoxy group (

, -31 Da) or loss of the ester moiety is common in collision-induced dissociation (CID).[1]

Part 4: Medicinal Chemistry Applications[1][3][4]

The "Kinase Hinge" Pharmacophore

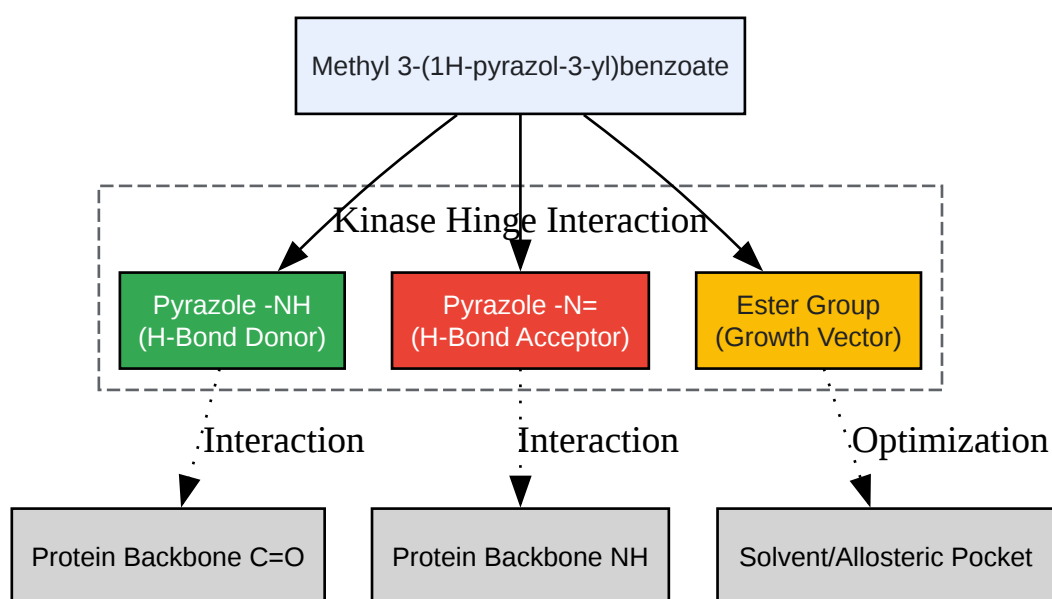
Methyl 3-(1H-pyrazol-3-yl)benzoate is a classic biaryl scaffold. In kinase inhibitor design, the pyrazole moiety is frequently used to bind to the ATP-binding site (hinge region).[1]

- Mechanism: The pyrazole nitrogen (acceptor) and the NH (donor) form a bidentate hydrogen bond network with the backbone carbonyl and amide NH of the kinase hinge residues.[1]
- Vector: The benzoate ester group points towards the solvent-exposed region or the "gatekeeper" residue, providing a handle for further chemical elaboration (e.g., hydrolysis to acid, then amide coupling to solubilizing groups).[1]

Fragment-Based Drug Discovery (FBDD)

This molecule is an ideal "fragment" due to its high Ligand Efficiency (LE) potential.[1]

- Low MW (202): Allows room for growing the molecule to increase affinity without violating Lipinski's Rule of 5.[1]
- Rigidity: The direct aryl-aryl bond limits conformational entropy loss upon binding.



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Caption: Pharmacophore map showing the bidentate binding mode typical of pyrazole-based kinase inhibitors.

Part 5: Handling & Stability[1]

- Storage: Store at 2–8°C in a tightly sealed container. Protect from moisture, as the ester can hydrolyze to the carboxylic acid over extended periods in humid conditions.[1]
- Solubility:
 - High: DMSO, DMF, Methanol, Ethyl Acetate.[1]
 - Low: Water, Hexane.[1]
 - Protocol Tip: For biological assays, prepare a 10 mM stock in DMSO.[1] Avoid freeze-thaw cycles to prevent precipitation.

References

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